

Troubleshooting poor solubility of Landiolol Hydrochloride in aqueous solutions

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Compound of Interest

Compound Name: Landiolol Hydrochloride

Cat. No.: B194650

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Technical Support Center: Landiolol Hydrochloride

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing poor solubility of **Landiolol Hydrochloride** in aqueous solutions.

Troubleshooting Guide: Poor Aqueous Solubility

Issue: **Landiolol Hydrochloride** is not dissolving adequately in my aqueous solution.

This guide provides a step-by-step approach to troubleshoot and resolve solubility challenges with **Landiolol Hydrochloride**.

Step 1: Verify Compound and Solvent Quality

Ensure the integrity of your materials before proceeding with dissolution.

- Is your **Landiolol Hydrochloride** of high purity? Impurities can significantly impact solubility. Use a high-purity grade of **Landiolol Hydrochloride** (>95%) for your experiments.^[1]
- Are you using high-purity water? Use distilled, deionized, or Milli-Q water to avoid contaminants that might interfere with dissolution.

Step 2: Optimize Dissolution Conditions

The following parameters are critical for achieving optimal solubility.

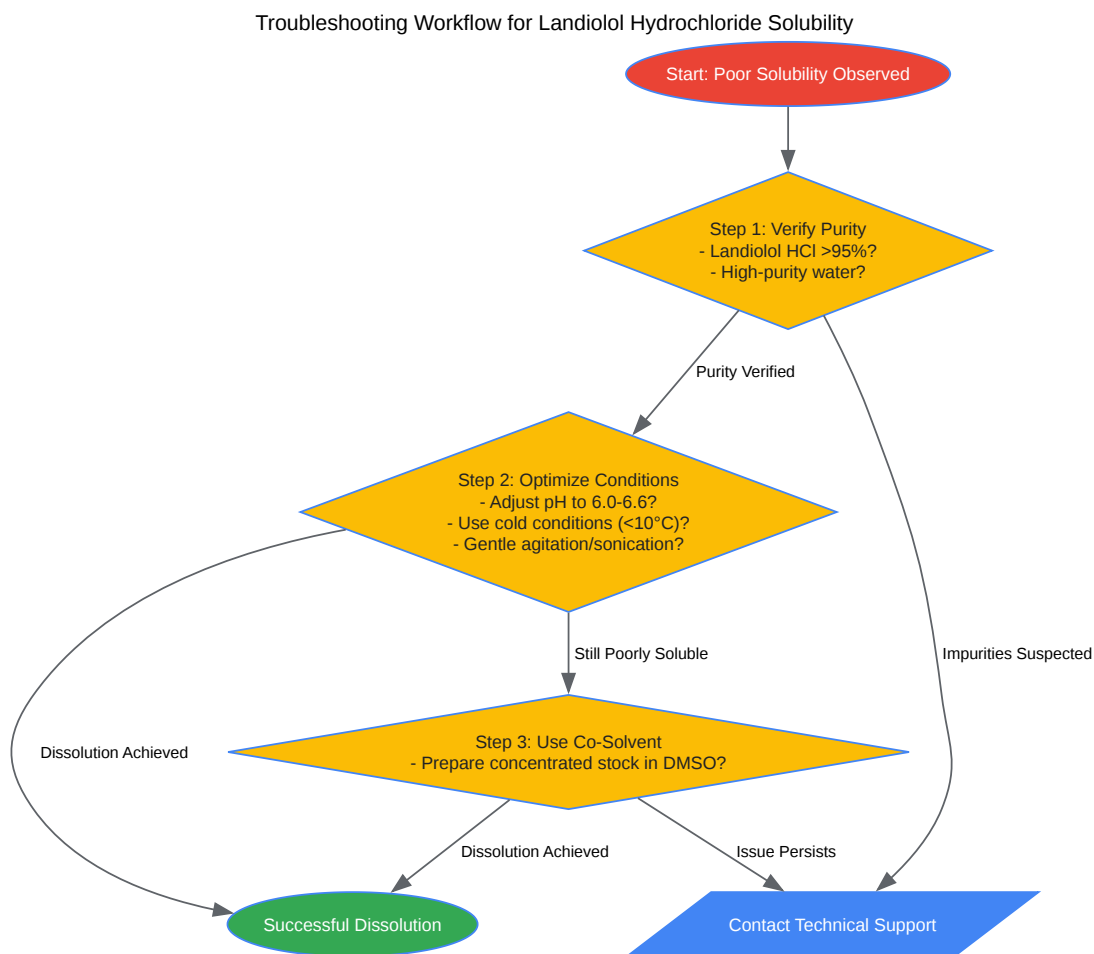
- Have you considered the effect of pH? The stability and, consequently, the solubility of **Landiolol Hydrochloride** are pH-dependent. Adjusting the pH of the aqueous solution to a range of 6.0-6.6 is recommended for optimal stability and dissolution.^[2] A patent for a **Landiolol Hydrochloride** formulation suggests a pH range of 5.0-7.0.^{[3][4]}
- Are you controlling the temperature during dissolution? While heating can sometimes aid dissolution, for **Landiolol Hydrochloride**, it is crucial to control the temperature to prevent degradation. A Chinese patent suggests using an ice bath (below 10°C) during the preparation of solutions to enhance stability.^{[3][4]}
- Have you tried gentle agitation or sonication? For some slightly soluble forms or to speed up the dissolution process, gentle stirring or brief sonication can be beneficial. Some sources indicate that sonication may be needed for dissolution in ethanol.^{[5][6]}

Step 3: Prepare a Stock Solution in an Alternative Solvent

If direct dissolution in an aqueous buffer remains challenging, preparing a concentrated stock solution in a suitable organic solvent can be an effective strategy.

- Have you considered using Dimethyl Sulfoxide (DMSO)? **Landiolol Hydrochloride** is soluble in DMSO.^{[5][7][8]} You can prepare a high-concentration stock solution in DMSO and then dilute it into your aqueous experimental medium. Ensure the final DMSO concentration is low enough to not affect your experiment.

The following diagram illustrates a troubleshooting workflow for addressing poor solubility issues.



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Caption: Troubleshooting workflow for **Landiolol Hydrochloride** solubility.

Frequently Asked Questions (FAQs)

Q1: What is the expected aqueous solubility of **Landiolol Hydrochloride**?

Landiolol Hydrochloride is described as being very soluble in water.^{[2][9]} One supplier specifies a water solubility of ≥ 100 mg/mL.^[7]

Q2: What are the key physicochemical properties of **Landiolol Hydrochloride**?

The following table summarizes the key physicochemical properties of **Landiolol Hydrochloride**.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₄₀ ClN ₃ O ₈	^{[7][10]}
Molecular Weight	546.05 g/mol	^{[7][10]}
Appearance	White to off-white powder/solid	^{[2][5][9]}
Melting Point	~125.4°C	^{[5][6]}
Water Solubility	Very soluble, ≥ 100 mg/mL	^{[2][7][9]}
DMSO Solubility	250 mg/mL (may require ultrasound)	^{[7][8]}
Ethanol Solubility	Slightly soluble (may require sonication)	^{[5][6]}
Storage Temperature	Refrigerator (2-8°C)	^{[5][6][8]}

Q3: Is **Landiolol Hydrochloride** stable in aqueous solutions?

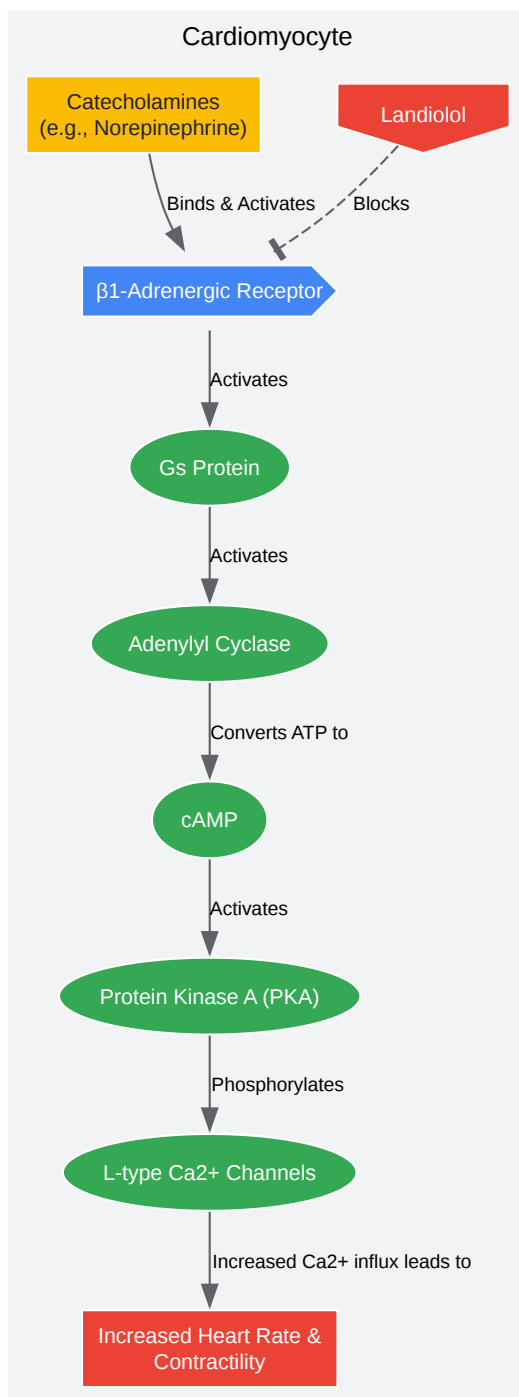
Landiolol Hydrochloride can undergo hydrolysis and racemization in aqueous solutions, especially under acidic or alkaline conditions.^{[3][4]} To minimize degradation, it is recommended to prepare solutions at a controlled pH (ideally 6.0-6.6) and low temperature (e.g., in an ice bath).^{[2][3][4]}

Q4: What is the primary mechanism of action of Landiolol?

Landirolol is a highly selective, ultra-short-acting β_1 -adrenergic receptor antagonist.^{[1][5][7]} It competitively inhibits the binding of catecholamines to β_1 receptors, primarily in the heart, leading to a reduction in heart rate and myocardial contractility.

The signaling pathway for β_1 -adrenergic receptor antagonism is depicted below.

Landiolol's Mechanism of Action

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